

Biochemical Activity & Mechanism

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Compound Focus: NG25 trihydrochloride

CAS No.: 1315355-93-1

Cat. No.: S537089

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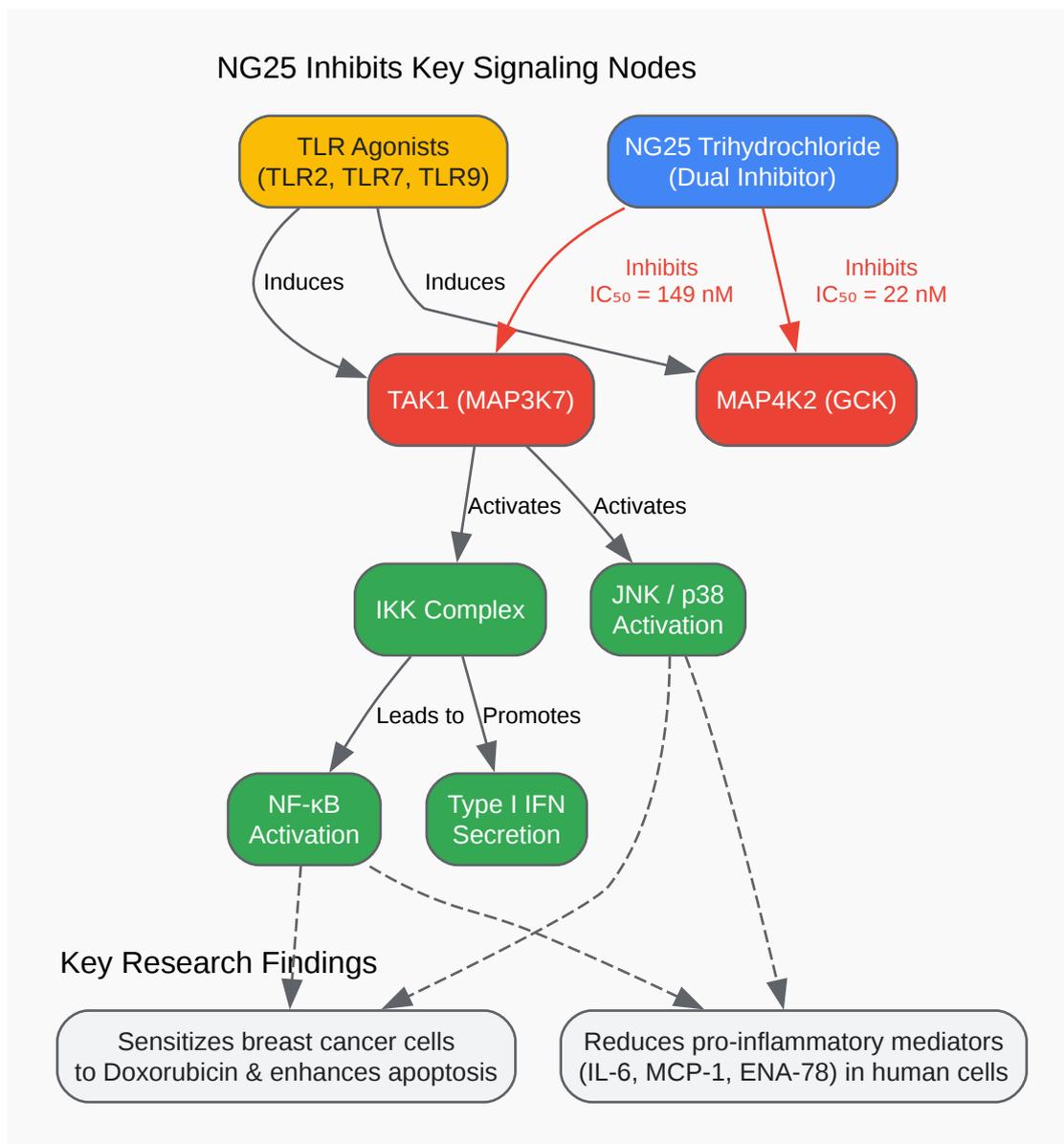
NG25 trihydrochloride functions as a **type II kinase inhibitor** [1]. This class of inhibitors binds to the ATP-binding pocket of kinases when they are in an inactive conformation, a state characterized by the "DFG-out" motif [2]. Its primary documented targets are TAK1 (MAP3K7) and MAP4K2 (GCK), but it exhibits nanomolar potency against a broader panel of kinases [3] [4] [5].

The table below summarizes its half-maximal inhibitory concentration (IC₅₀) values for key kinase targets.

Kinase Target	IC ₅₀ Value (nM)	Description / Role
MAP4K2 (GCK)	21.7 - 22 nM [4] [5]	A ste20-family serine/threonine kinase.
LYN	13 nM [3]	A Src-family tyrosine kinase.
CSK	56 nM [3]	C-terminal Src kinase.
Abl	75 nM [3]	A non-receptor tyrosine kinase.
FER	82 nM [3]	A tyrosine kinase.
p38 α	102 nM [3]	A stress-activated MAP kinase.
SRC	113 nM [3]	A proto-oncogene tyrosine kinase.
TAK1 (MAP3K7)	149 nM [3] [4] [5]	A key kinase in inflammatory and immune signaling pathways.

This broad-spectrum activity means that at a concentration of 0.1 μM , NG25 shows strong inhibition of TAK1, Lck, MAP4K2, p38 α , Abl, YES1, and OSR1 [3]. Functionally, it can inhibit the activation of IKK α /IKK β induced by Toll-like receptor (TLR) agonists and prevent the subsequent secretion of type I interferons [1] [3].

The following diagram illustrates the signaling pathways and key experimental findings associated with NG25:



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NG25 trihydrochloride acts as a dual inhibitor of TAK1 and MAP4K2, disrupting downstream inflammatory signaling and NF- κ B activation, which underpins its research applications in cancer and inflammation models.

Research Applications & Protocols

NG25 trihydrochloride is primarily used as a chemical tool to probe kinase-dependent signaling pathways in disease models, particularly in oncology and immunology [4] [5].

Application 1: Sensitizing Cancer Cells to Chemotherapy

- **Objective:** To investigate the role of TAK1 inhibition in overcoming chemoresistance.
- **Detailed Protocol:**
 - **Cell Culture:** Use breast cancer cell lines (e.g., T-47D, MCF7, MDA-MB-231).
 - **Pre-treatment:** Treat cells with **NG25 trihydrochloride** at a working concentration of **2 μ M** for a specified period (e.g., 1-2 hours) [5].
 - **Co-treatment:** Add the chemotherapeutic agent **Doxorubicin** (e.g., at 20 μ M) to the culture medium while maintaining NG25.
 - **Incubation:** Continue the combined treatment for **2 to 24 hours**, depending on the assay endpoint.
 - **Analysis:**
 - **Apoptosis Assay:** Use flow cytometry (e.g., Annexin V/PI staining) to quantify apoptotic cells after 24 hours of treatment.
 - **Western Blotting:** Harvest cell lysates after 2-6 hours of treatment. Probe for markers of apoptosis (e.g., cleaved caspase-3) and pathway inhibition (e.g., phospho-p38, I κ B α degradation) to confirm mechanism [5].

Application 2: Inhibiting Inflammatory Signaling

- **Objective:** To assess the effect of NG25 on cytokine production in immune cells.
- **Detailed Protocol:**
 - **Cell Preparation:** Use human primary cells like **HUVECs** or immune cell lines like **THP-1-derived macrophages** [1] [2].
 - **Serum Starvation:** Starve cells overnight in serum-free medium to synchronize cell cycles.

- **Pre-treatment:** Incubate cells with **NG25 trihydrochloride**. Effective concentrations used in research range from **1 μ M to 10 μ M** [2].
- **Stimulation:** Activate inflammatory pathways by adding a stimulant such as:
 - **IL-1 β** (10 ng/mL) for synovial fibroblasts.
 - **LPS** (10 μ g/mL) for macrophages.
- **Incubation:** Stimulate cells for **30 minutes** for phosphorylation analysis or **24 hours** for cytokine secretion analysis.
- **Analysis:**
 - **Western Blot:** Analyze phospho-TAK1, phospho-JNK, and total protein levels in whole-cell extracts from the 30-minute time point.
 - **ELISA:** Collect conditioned media after 24 hours and measure secreted cytokines like **IL-6, MCP-1, and TNF α** [2].

Practical Usage Notes

For researchers using this compound, please consider the following handling and preparation guidelines.

Aspect	Guideline
Solubility	Soluble in water (5 mg/mL, clear) and DMSO [1] [3].
Storage	Protect from light. Store at 2-8°C [1].
Stability	The powder is stable under the recommended conditions. Prepare fresh stock solutions for experiments.
Hazard Warning	Classified as Acute Tox. 3 Oral. Use appropriate personal protective equipment [1].

Ordering Information

Different suppliers offer **NG25 trihydrochloride** for research purposes. The table below lists some available options.

Supplier	Catalog Number	Available Sizes
Sigma-Aldrich	SML1332	25 mg [1] [6]
Axon Medchem	2366	Information upon inquiry [3]
MedChemExpress	HY-15434A	50 mg, 100 mg, 250 mg [5]
BOC Sciences	N/A	Information upon inquiry [7]
TargetMol	TM-T69898	Information upon inquiry [8]

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References

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2. Takinib Inhibits Inflammation in Human Rheumatoid Arthritis ... [pmc.ncbi.nlm.nih.gov]
3. | TAK1 (MAP3K7) and... | Axon Medchem NG 25 trihydrochloride [axonmedchem.com]
4. NG25 | MedChemExpress (MCE) Life Science Reagents [medchemexpress.com]
5. NG25 trihydrochloride | TAK1/MAP4K2 Inhibitor [medchemexpress.com]
6. NG25 trihydrochloride, $\geq 98\%$ (HPLC) (SIGMA) - SAF-SML1332- ... [labmix24.com]
7. CAS 2108554-00-1 NG 25 trihydrochloride [bocsci.com]
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To cite this document: Smolecule. [Biochemical Activity & Mechanism]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537089#what-is-ng25-trihydrochloride>]

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